

1-BROMONONANE-D19 molecular weight

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Compound of Interest

Compound Name: 1-BROMONONANE-D19

Cat. No.: B1148699

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An In-depth Technical Guide to 1-BROMONONANE-D19

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the core physicochemical properties of **1-BROMONONANE-D19**, a deuterated analog of 1-bromononane. This document is intended for researchers, scientists, and professionals in the field of drug development and isotopic labeling.

Core Physicochemical Data

The defining characteristic of **1-BROMONONANE-D19** is its increased molecular weight due to the substitution of hydrogen atoms with deuterium. This isotopic labeling is a critical tool in various research applications, particularly in mechanistic studies and as internal standards in mass spectrometry-based analyses.

Data Presentation: Molecular Weight Comparison

The following table summarizes the key quantitative data for **1-BROMONONANE-D19** in comparison to its non-deuterated counterpart, 1-bromononane.

Compound	Chemical Formula	Molecular Weight (g/mol)
1-bromononane	C ₉ H ₁₉ Br	207.15[1][2]
1-BROMONONANE-D19	C ₉ D ₁₉ Br	226.27[3]

Experimental Protocols

Detailed experimental protocols for the synthesis and analysis of **1-BROMONONANE-D19** are typically proprietary to the manufacturer. However, a general methodology for the synthesis of such deuterated compounds involves the use of deuterated starting materials in a standard halogenation reaction. For instance, the bromination of nonan-d19-ol would yield the desired product.

General Synthetic Approach:

- Starting Material: Deuterated nonanol (Nonan-d19-ol).
- Reagent: A suitable brominating agent, such as phosphorus tribromide (PBr₃) or hydrobromic acid (HBr).
- Reaction Conditions: The reaction is typically carried out in an inert solvent under controlled temperature conditions to prevent side reactions.
- Work-up and Purification: The reaction mixture is quenched, and the product is extracted using an organic solvent. Purification is commonly achieved through distillation or column chromatography to yield high-purity **1-BROMONONANE-D19**.

Analytical Characterization:

The identity and purity of **1-BROMONONANE-D19** are confirmed using a combination of analytical techniques:

- Mass Spectrometry (MS): To confirm the molecular weight and the incorporation of deuterium atoms.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H NMR is used to confirm the absence of protons, while ²H NMR confirms the presence and positions of deuterium atoms. ¹³C NMR provides information about the carbon skeleton.

Mandatory Visualization: Structural Comparison

The following diagram illustrates the structural difference between 1-bromononane and its deuterated analog, **1-BROMONONANE-D19**, highlighting the isotopic substitution.

Structural comparison of isotopic labeling.

Applications in Research and Drug Development

Deuterated compounds like **1-BROMONONANE-D19** are invaluable in several areas of scientific research:

- **Internal Standards:** Due to its similar chemical properties to the non-deuterated form but distinct mass, it serves as an excellent internal standard for quantitative analysis by mass spectrometry. This is crucial in pharmacokinetic and metabolic studies.
- **Mechanistic Studies:** The kinetic isotope effect, where the C-D bond is stronger than the C-H bond, can be exploited to study reaction mechanisms. By observing changes in reaction rates upon deuteration, researchers can infer the rate-determining steps of a chemical transformation.
- **Metabolic Fate Studies:** In drug development, tracing the metabolic fate of a molecule is essential. Deuterium labeling allows for the unambiguous identification of metabolites by mass spectrometry.

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References

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